

preparation of triphenylbismuth diacetate using hydrogen peroxide

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Compound of Interest

Compound Name: *Triphenylbismuth Diacetate*

Cat. No.: *B2386477*

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An In-depth Technical Guide to the Synthesis of **Triphenylbismuth Diacetate** via Hydrogen Peroxide Oxidation

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preparation of **triphenylbismuth diacetate**, a versatile organobismuth compound, through the oxidation of triphenylbismuth using hydrogen peroxide. This method presents a viable alternative to other oxidative procedures.

Introduction

Triphenylbismuth diacetate, with the chemical formula $C_{22}H_{21}BiO_4$, is a pentavalent organobismuth compound.[1][2][3] It serves as a valuable reagent and catalyst in various organic transformations, including arylation reactions.[1] Its applications extend to materials science and pharmaceutical development, where it is explored for its potential therapeutic effects.[2] The synthesis method detailed herein involves the oxidation of trivalent triphenylbismuth to its pentavalent diacetate form.

Physicochemical Properties

A summary of the key physicochemical properties of triphenylbismuth and **triphenylbismuth diacetate** is presented in Table 1.

Table 1: Physicochemical Data of Key Compounds

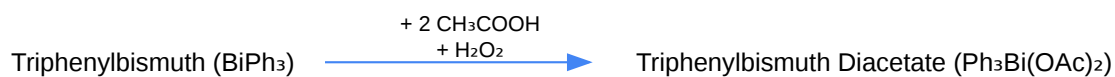
Property	Triphenylbismuth	Triphenylbismuth Diacetate
Synonyms	Bismuth triphenyl, Phenylbismuth	Bis(acetato- O)triphenylbismuth, Diacetoxytriphenylbismuth
CAS Number	603-33-8	7239-60-3
Molecular Formula	C ₁₈ H ₁₅ Bi	C ₂₂ H ₂₁ BiO ₄
Molecular Weight	440.29 g/mol	558.39 g/mol [1][3]
Appearance	White crystalline solid	White to yellow powder or crystals[1][2][3]
Melting Point	78-80 °C	~170 °C (decomposes)[2]
Purity	Typically >98%	Typically >98%[1][2][3]

Reaction Scheme and Mechanism

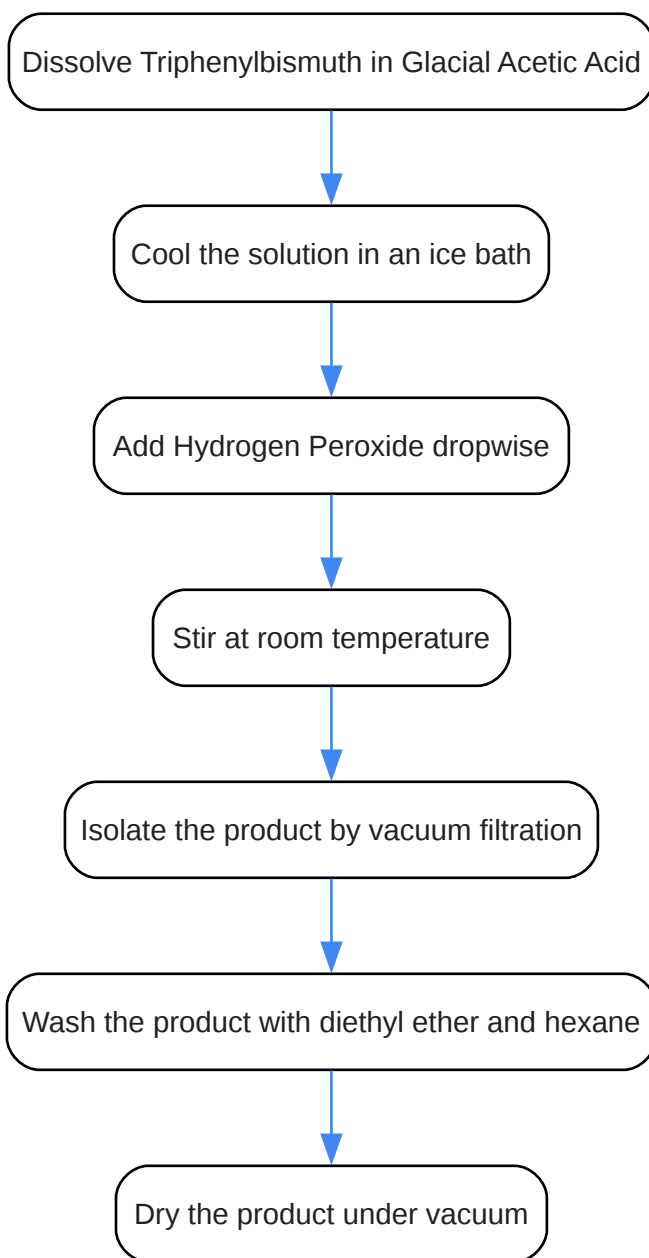
The synthesis of **triphenylbismuth diacetate** proceeds via the oxidation of triphenylbismuth in the presence of acetic acid, with hydrogen peroxide acting as the oxidizing agent. The overall reaction is depicted below:

Acetic Acid (CH_3COOH)

Hydrogen Peroxide (H_2O_2)



Water (H_2O)



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References

- 1. Synthesis, Properties Characterization and Applications of Various Organobismuth Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Triphenylbismuth Diacetate | CymitQuimica [cymitquimica.com]
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